1H NMR Characterization of (2-Hydroxyacetyl)urea

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Compound of Interest

Compound Name:	*(2-hydroxyacetyl)urea*
CAS No.:	*859736-82-6*
Cat. No.:	*B6148820*

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Executive Summary

(2-Hydroxyacetyl)urea (also known as N-carbamoylglycolamide or acyclic glycolylurea) represents a critical intermediate often confused with its cyclic analog, Hydantoin (imidazolidine-2,4-dione).[1][2] Accurate characterization is essential in metabolic studies, ureide synthesis, and degradation analysis of hydantoin-based anticonvulsants.[1][2]

While Mass Spectrometry (LC-MS) provides molecular weight confirmation (

118), it often fails to definitively distinguish between the acyclic ureide and the cyclic hydantoin isomer due to identical elemental composition (

).[1][2] Proton Nuclear Magnetic Resonance (

H NMR) remains the gold standard for this differentiation, provided the correct solvent systems and acquisition parameters are utilized.[1][2]

This guide outlines the definitive protocol for characterizing **(2-hydroxyacetyl)urea**, focusing on the critical differentiation from hydantoin using solvent-dependent proton exchange dynamics.[1][2]

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Structural Analysis & Theoretical Grounding

To interpret the NMR data correctly, one must understand the labile proton environment of the target molecule versus its cyclic alternative.[2]

The Structural Challenge[2][3]

- Target: **(2-Hydroxyacetyl)urea** (Acyclic).[1][2] Contains a primary amide (

  ), a secondary imide-like amide (

  ), and a hydroxyl group (

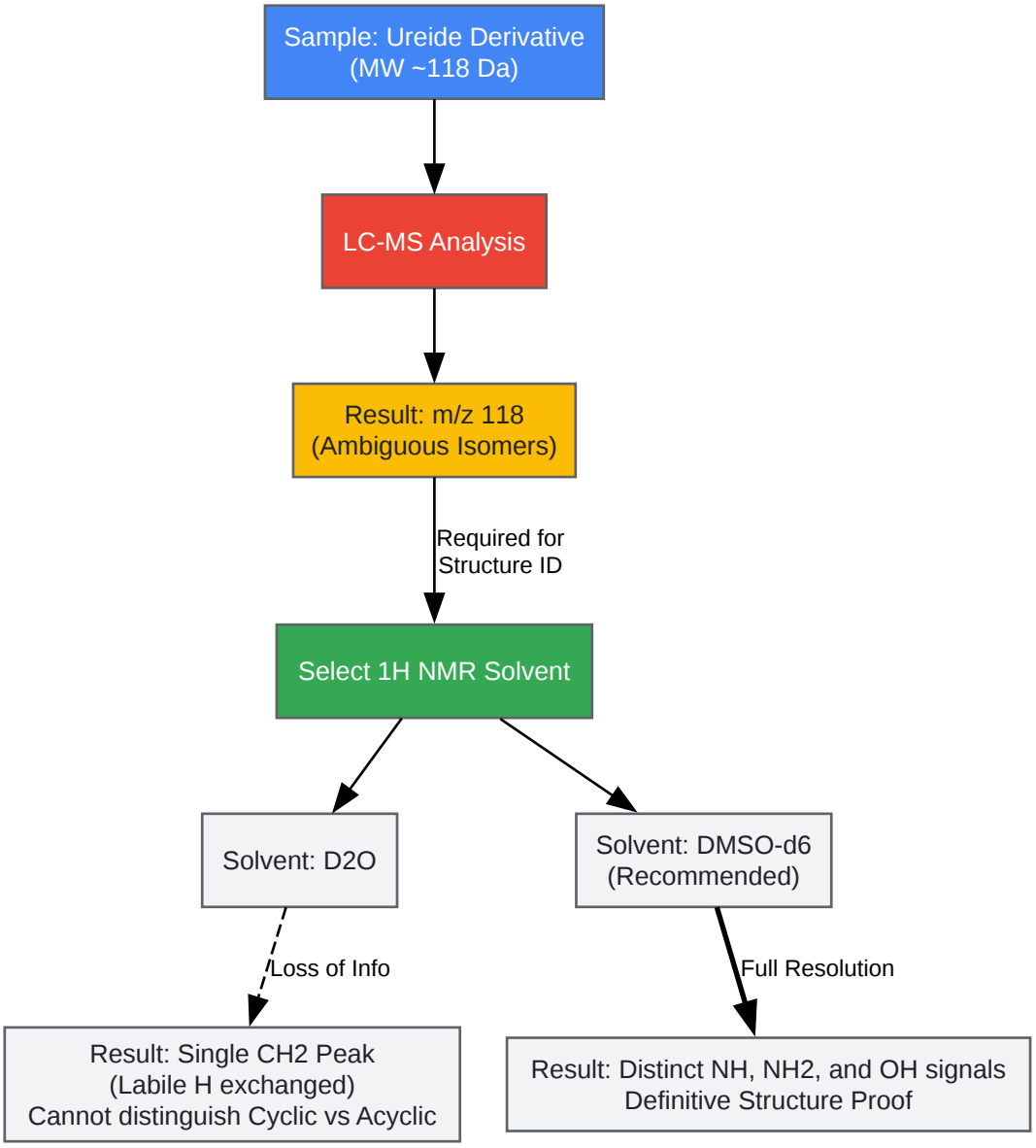
).[1][2]

- Alternative: Hydantoin (Cyclic).[1][2] Contains two secondary amides (

  at N1 and N3) and no hydroxyl group (in its stable keto form).[1][2]

Diagram 1: Analytical Decision Matrix (NMR vs. MS)

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Caption: Decision matrix highlighting why DMSO-d6 is strictly required over D2O or LC-MS for distinguishing **(2-hydroxyacetyl)urea** from hydantoin.

Comparative Analysis: Performance & Alternatives

The following table compares **(2-hydroxyacetyl)urea** characterization against its primary structural isomer (Hydantoin) and alternative analytical techniques.

Table 1: Comparative Analytical Performance

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Feature	(2-Hydroxyacetyl)urea **(Target)**	Hydantoin **(Alternative)**	Methodological Insight
Structure		Cyclic Imidazolidine-2,4-dione	Acyclic vs. Cyclic
Shift (DMSO)	3.8 – 4.0 ppm (Singlet/Doublet)	3.9 – 4.1 ppm (Singlet)	Shifts are too similar for definitive ID.[1][2][3]
Hydroxyl ( )	Visible (~5.5 ppm)	Absent	Key Differentiator. Requires DMSO-d6.[1][2]
Amide ( )	Visible (Broad, 2H, ~7.0-7.[1][2]5)	Absent	Key Differentiator. Hydantoin has no .[2]
Imide ( )	1 Proton (~10.0-10.[1][2]5)	2 Protons (~10.6 & ~7.[2]9)	Count integration carefully.
D2O Behavior	All disappear; only remains.[4]	All disappear; only remains.[4]	Avoid D2O for structural proof; use for purity check only.

Experimental Protocol

This protocol is designed to maximize the visibility of exchangeable protons ( ), which are the "fingerprints" of the acyclic structure.[1][2]

Reagents & Equipment[1][2][3][5][6][7][8]

- Solvent: DMSO-d6 (99.9% D) + 0.03% TMS (Tetramethylsilane).[1][2]
  - Note: Do not use

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or

as they will exchange with the hydroxyl and amide protons, erasing the structural proof.[1][2]

- Instrument: 400 MHz NMR spectrometer (or higher).
- Temperature: 298 K (25°C).[1][2]

Step-by-Step Workflow

- Sample Preparation:
  - Dissolve 5–10 mg of the sample in 600 µL of DMSO-d6.
  - Critical: Ensure the sample is dry. Residual water (

) in the sample will appear around 3.33 ppm in DMSO and can broaden the exchangeable peaks through hydrogen bonding.[2]
- Acquisition Parameters:
  - Pulse Sequence: Standard zg30 or zg (30° or 90° pulse).
  - Relaxation Delay (D1): Set to 5–10 seconds.
    - Reasoning: The quaternary carbons and rigid carbonyl environments in ureides often have long T1 relaxation times. A short D1 will suppress the integration of the amide protons, leading to incorrect H-counting.[1]
  - Scans (NS): 16–64 scans (depending on concentration).[1][2]
- Processing:
  - Line Broadening (LB): 0.3 Hz.[1][2]
  - Referencing: Set TMS to 0.00 ppm or residual DMSO pentet to 2.50 ppm.

Diagram 2: Experimental Workflow & Causality

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Caption: Workflow emphasizing the preservation of labile protons through solvent choice and relaxation delay optimization.

Data Interpretation & Results

The following chemical shifts are characteristic of **(2-hydroxyacetyl)urea** in DMSO-d6.

Chemical Shift Table (DMSO-d6)[1][2][9]

Moiety	Type	Shift (ppm)	Multiplicity	Integral	Interpretation
Imide NH		10.20 – 10.50	Broad Singlet	1H	Highly deshielded due to flanking carbonyls.[1]
Urea NH_2		7.10 – 7.50	Broad Singlet	2H	Characteristic of terminal urea. May appear as two humps if rotation is restricted.
Hydroxyl OH		5.40 – 5.60	Triplet or Broad S	1H	Couples to (Hz) if sample is strictly anhydrous.[1][2]
Methylene		3.80 – 4.00	Doublet or Singlet	2H	Appears as doublet if coupled to OH; singlet if OH is exchanging. [1]

Detailed Spectral Analysis[1][2][3][5][9]

- The "Smoking Gun" (OH Signal): In a clean, dry DMSO-d6 sample, the hydroxyl proton at ~5.5 ppm is the definitive proof of the acyclic structure.[1][2] In Hydantoin, this signal is mathematically impossible.[1][2] If you see a triplet here, it confirms the

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connectivity.[1]

- The Urea Terminus (

  ): The acyclic form possesses a terminal

  group.[2] In DMSO, these protons often appear as a broad signal around 7.2 ppm.[1][2] In contrast, Hydantoin has two distinct

  protons (N1 and N3) which are usually far apart (e.g., ~10.6 ppm and ~7.9 ppm) and integrate to 1H each.[1][2]

- The Methylene (

  ):

  - Acyclic: If the OH coupling is resolved, the

    appears as a doublet (

    Hz).[1][2]

  - Cyclic (Hydantoin): The

    is always a singlet (at position 5 of the ring).[2]

  - Note: If the sample contains trace water/acid, the OH exchange becomes fast, collapsing the acyclic

    doublet into a singlet.[1][2] This mimics the hydantoin spectrum. Therefore, the presence of the OH peak is more diagnostic than the multiplicity of the CH2 peak.[1][2]

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